

Hydroprotopine safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Hydroprotopine*

Cat. No.: *B187444*

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Hydroprotopine: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroprotopine is a quaternary ammonium alkaloid that can be isolated from plants of the *Corydalis* genus, notably *Corydalis yanhusuo*. While research into its specific biological activities is ongoing, proper safety and handling procedures are paramount for any laboratory work involving this compound. This technical guide provides a consolidated overview of the available safety data, handling precautions, and general experimental considerations for **Hydroprotopine**. It is intended to supplement, not replace, institutional safety protocols and a thorough review of any supplier-provided Safety Data Sheet (SDS).

Safety Data

A definitive, universally recognized Safety Data Sheet (SDS) for **Hydroprotopine** is not readily available from major chemical suppliers. Information from various sources presents conflicting hazard classifications. One supplier, GlpBio, indicates that it is not a hazardous substance. However, another vendor, Cenmed, has associated it with hazard codes suggesting potential health risks. In the interest of maximum safety, it is prudent to handle **Hydroprotopine** with the assumption that it may be hazardous upon ingestion and contact with eyes.

Physical and Chemical Properties

Property	Value	Source
CAS Number	128397-41-1	Multiple Sources
Molecular Formula	C ₂₀ H ₂₀ NO ₅ ⁺	Multiple Sources
Molecular Weight	354.38 g/mol	Multiple Sources
Appearance	Off-white crystalline powder	ChemicalBook[1]
Solubility	Soluble in methanol, ethanol, DMSO, chloroform, dichloromethane, ethyl acetate, acetone	ChemicalBook[1]

Toxicological Data

Specific quantitative toxicological data, such as LD50 values, for **Hydroprotopine** are not available in the public domain. The primary hazard information comes from non-authoritative sources, which should be treated as precautionary.

Hazard Statement	Code	Description	Source
Harmful if swallowed	H302	May cause harm if ingested.	Cenmed
Causes serious eye irritation	H319	May cause significant irritation upon contact with eyes.	Cenmed

Handling Precautions and Personal Protective Equipment (PPE)

Given the potential hazards, stringent adherence to standard laboratory safety protocols is required when handling **Hydroprotopine**.

- Engineering Controls: Handle **Hydroprotopine** in a well-ventilated area, preferably within a fume hood, to minimize inhalation risk.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) at all times. Inspect gloves for integrity before use and dispose of them properly after handling.
 - Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
 - Respiratory Protection: If handling outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator is recommended.
- Hygiene Practices:
 - Do not eat, drink, or smoke in areas where **Hydroprotopine** is handled or stored.
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
 - Avoid generating dust when working with the powdered form.

First Aid Measures

In the event of exposure, follow these first-aid guidelines and seek immediate medical attention.

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal

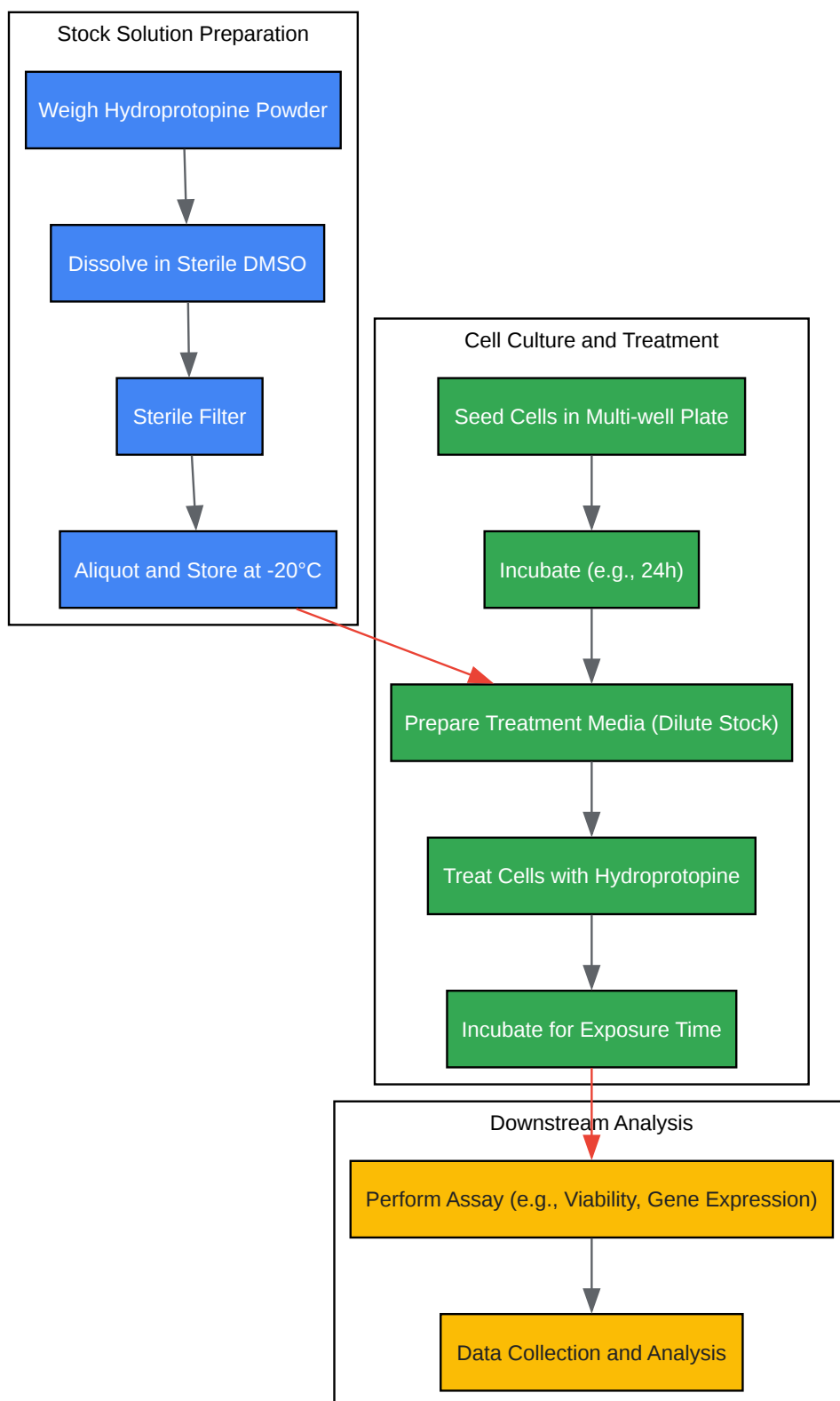
- Storage: Store **Hydroprotopine** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols and Logical Workflows

While specific, detailed experimental protocols for **Hydroprotopine** are not widely published, a logical workflow for its use in in vitro cell-based assays can be conceptualized. This serves as a general guideline and should be adapted based on the specific cell line and experimental objectives.

General Workflow for In Vitro Cell Treatment

The following diagram illustrates a typical workflow for preparing and applying **Hydroprotopine** to cell cultures.

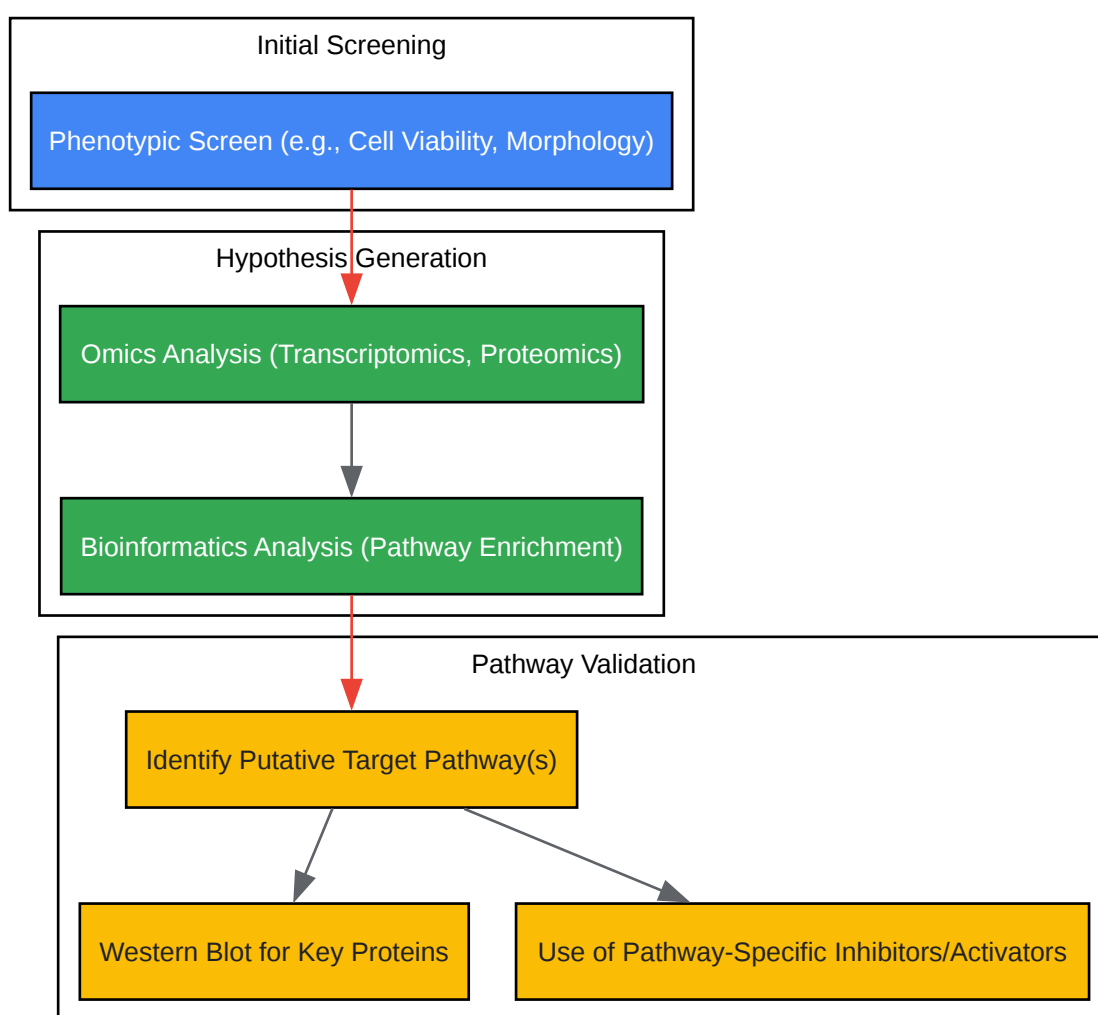


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Caption: General workflow for preparing **Hydroprotopine** and treating cell cultures for subsequent analysis.

Potential Signaling Pathways

Detailed research on the specific signaling pathways modulated by **Hydroprotopine** is limited. As an alkaloid from *Corydalis yanhusuo*, its effects may be complex and pleiotropic. The following diagram represents a logical relationship for investigating the potential mechanism of action, starting from a general screening approach to more specific pathway analysis.



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Caption: Logical workflow for the investigation of **Hydroprotopine**'s mechanism of action.

Disclaimer: This document is intended for informational purposes only and is based on currently available data, which is limited and in some cases conflicting. It is not a substitute for a formal Safety Data Sheet. All laboratory work should be conducted by trained professionals in accordance with institutional safety policies and standard laboratory practices.

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References

- 1. mdpi.com [mdpi.com]
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